

Technical Support Center: OSI-930

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Compound of Interest

Compound Name: *Osi-930*

Cat. No.: *B1683839*

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the solubility of **OSI-930**. Below you will find troubleshooting guides and FAQs to address common issues encountered during experimentation.

OSI-930 Solubility Data

OSI-930 is a multi-targeted tyrosine kinase inhibitor that is sparingly soluble in aqueous solutions.^{[1][2]} Proper dissolution is critical for accurate and reproducible experimental results. The following table summarizes the solubility of **OSI-930** in various common solvents.

Solvent	Solubility (at 25°C)	Molar Concentration
DMSO	89 mg/mL ^{[3][4]}	200.7 mM ^{[3][4]}
DMF	30 mg/mL ^[5]	~67.6 mM
Ethanol	3 mg/mL ^{[3][4]}	6.76 mM ^[3]
Water	Insoluble ^{[3][4]}	Insoluble ^{[3][4]}
DMSO:PBS (pH 7.2) (1:1)	0.33 mg/mL ^[5]	~0.74 mM

Experimental Protocols

Protocol 1: Preparing a High-Concentration Stock Solution in DMSO

This protocol is suitable for preparing a stock solution for in vitro experiments.

Materials:

- **OSI-930** powder
- Anhydrous or fresh, high-quality Dimethyl Sulfoxide (DMSO)

Procedure:

- Equilibrate the **OSI-930** vial to room temperature before opening.
- Aseptically add the required volume of DMSO to the vial to achieve the desired concentration (e.g., for an 89 mg/mL stock, add 1 mL of DMSO to 89 mg of **OSI-930**).
- Vortex or sonicate the solution gently until the **OSI-930** is completely dissolved. A clear solution should be observed.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store stock solutions at -20°C or -80°C for long-term stability.

Protocol 2: Preparing a Homogeneous Suspension for In Vivo Oral Administration

This protocol is designed for preparing a suspension of **OSI-930** for oral gavage in animal models.

Materials:

- **OSI-930** powder
- Carboxymethylcellulose sodium (CMC-Na) solution (e.g., 0.5% in sterile water)

Procedure:

- Weigh the required amount of **OSI-930**.
- Prepare the appropriate volume of CMC-Na solution.
- Slowly add the **OSI-930** powder to the CMC-Na solution while vortexing or stirring continuously.

- Continue to mix until a homogeneous suspension is achieved. For example, to prepare a 5 mg/mL suspension, add 5 mg of **OSI-930** to 1 mL of CMC-Na solution.[3]
- Use the suspension immediately after preparation for the best results.

Protocol 3: Preparing a Solution for In Vivo Injection using Co-solvents

This protocol provides a method for solubilizing **OSI-930** for injection in animal studies using a co-solvent formulation.

Materials:

- **OSI-930** powder
- DMSO
- PEG300
- Tween 80
- Saline (0.9% NaCl)

Procedure:

- Prepare a stock solution of **OSI-930** in DMSO (e.g., 25 mg/mL).
- To prepare a 1 mL working solution, sequentially add the following co-solvents, ensuring the solution is clear after each addition:
 - 100 µL of the 25 mg/mL **OSI-930** DMSO stock solution.
 - 400 µL of PEG300. Mix until clear.
 - 50 µL of Tween 80. Mix until clear.
 - 450 µL of Saline. Mix until clear.
- The final concentration of this working solution will be 2.5 mg/mL.[6] This formulation should result in a clear solution.[6]

Troubleshooting Guide & FAQs

Q1: My **OSI-930** is not dissolving in DMSO, even at a concentration that is reported to be soluble. What should I do?

A1:

- Check your DMSO quality: DMSO is hygroscopic and can absorb moisture from the air, which can significantly reduce its solvating power for hydrophobic compounds like **OSI-930**.
[4] Use fresh, anhydrous, or high-purity DMSO.
- Ensure complete dissolution: Gently warm the solution to 37°C and vortex or sonicate for a longer duration.
- Verify the concentration: Double-check your calculations to ensure you have not exceeded the solubility limit of 89 mg/mL.[3][4]

Q2: I observed precipitation when I diluted my **OSI-930** DMSO stock solution into my aqueous cell culture medium. How can I prevent this?

A2: This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous buffer.

- Lower the final concentration: The final concentration of **OSI-930** in your culture medium may be exceeding its aqueous solubility limit. Try using a lower final concentration if your experimental design allows.
- Increase the serum concentration: If your cell culture medium contains fetal bovine serum (FBS) or other proteins, these can sometimes help to keep hydrophobic compounds in solution.
- Use a pre-dilution step: Before adding to the final volume of media, try a serial dilution in media, vortexing between each step.
- Consider a co-solvent formulation: For certain experiments, a small percentage of a co-solvent like PEG300 or Tween 80 might be tolerated by your cells and can help maintain

solubility. However, you must run appropriate vehicle controls to ensure the co-solvent does not affect your experimental results.

Q3: Can I dissolve **OSI-930** directly in water or PBS?

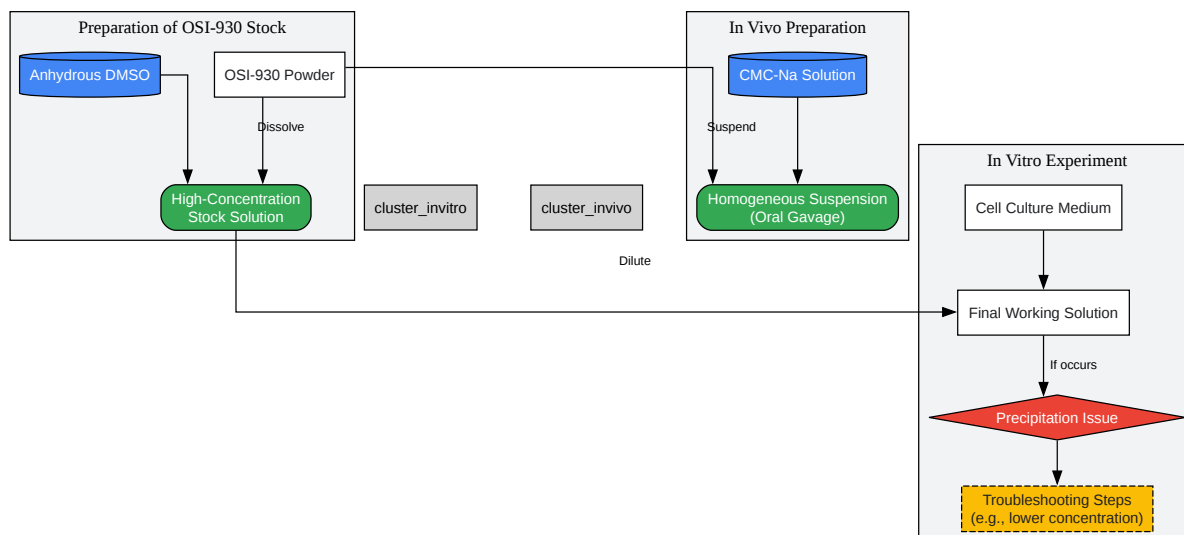
A3: No, **OSI-930** is reported to be insoluble in water.^[3]^[4] A stock solution should first be prepared in an organic solvent like DMSO.

Q4: How should I store my **OSI-930** solutions?

A4:

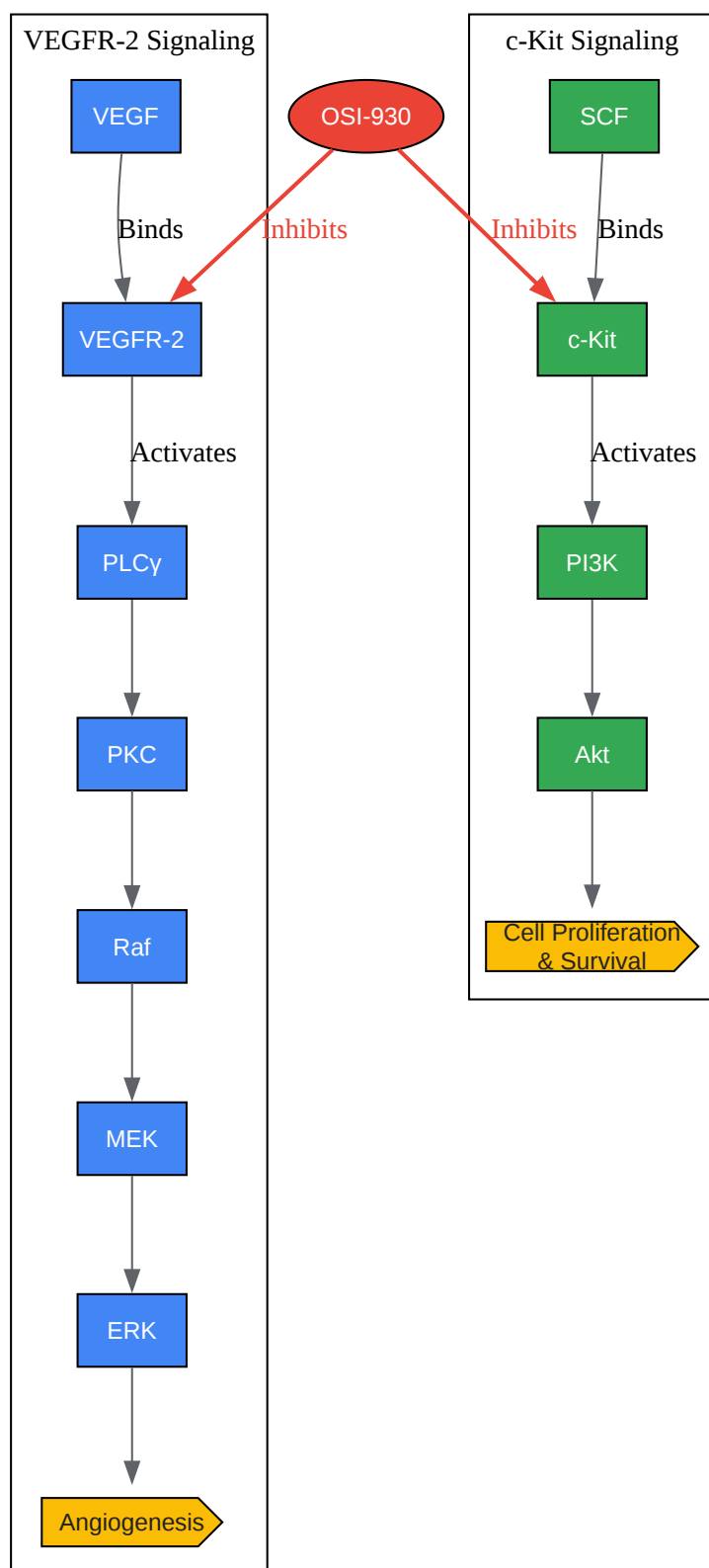
- Powder: Store the solid compound at -20°C for long-term storage.
- Stock Solutions: Aliquot your stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -20°C or -80°C. A DMSO stock solution is stable for at least one month at -20°C and up to a year at -80°C.^[4]

Visualized Experimental Workflow & Signaling Pathway



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A workflow diagram illustrating the preparation and potential issues with **OSI-930** solutions.



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A simplified diagram of the primary signaling pathways inhibited by **OSI-930**: VEGFR-2 and c-Kit.

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